

A Technical Guide to 4-Methylphenylglycine: Properties, Synthesis, and Biological Context

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-2-(p-tolyl)acetic acid

Cat. No.: B078038

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Methylphenylglycine is a non-proteinogenic amino acid of interest in medicinal chemistry. While specific experimental data for this compound is limited in publicly accessible literature, this guide provides a comprehensive overview of its estimated physicochemical properties, plausible synthetic routes, and relevant analytical techniques. The biological context is discussed in relation to the known activities of phenylglycine derivatives, particularly their role as modulators of metabotropic glutamate receptors. All quantitative data are presented in tabular format for clarity, and key experimental and logical workflows are visualized using diagrams.

Physicochemical Properties

Direct experimental data for 4-Methylphenylglycine is not readily available. The following table summarizes estimated physicochemical properties based on the known values of the parent compound, phenylglycine, and its substituted derivatives like 4-fluorophenylglycine. These values are intended to serve as a guideline for researchers.

Property	Estimated Value	Notes
Molecular Formula	C ₉ H ₁₁ NO ₂	-
Molecular Weight	165.19 g/mol	Calculated
Melting Point (°C)	> 280 (decomposes)	Estimated based on phenylglycine (290 °C) and 4-fluorophenylglycine (≥300 °C). [1] [2]
Boiling Point (°C)	Not applicable	Decomposes before boiling at atmospheric pressure.
Water Solubility	Sparingly soluble	Phenylglycine is sparingly soluble in water. [3] Solubility is expected to be influenced by pH.
Organic Solvent Solubility	Likely soluble in polar organic solvents	Phenylglycine is more soluble in organic solvents like ethanol and methanol. [3]
pKa (carboxyl)	~1.9	Estimated based on 4-fluorophenylglycine (~1.90). [2]
pKa (amino)	~9.2	Based on typical values for α-amino acids.
logP	~1.2	Estimated based on the logP of similar compounds.

Synthesis of 4-Methylphenylglycine

While a specific, detailed protocol for the synthesis of 4-Methylphenylglycine is not extensively documented, established methods for the synthesis of substituted phenylglycines can be readily adapted. The Strecker synthesis is a classical and versatile method for preparing α-amino acids.[\[1\]](#)[\[4\]](#)

Proposed Synthetic Protocol: Modified Strecker Synthesis

This protocol outlines a plausible route to 4-Methylphenylglycine starting from 4-methylbenzaldehyde.

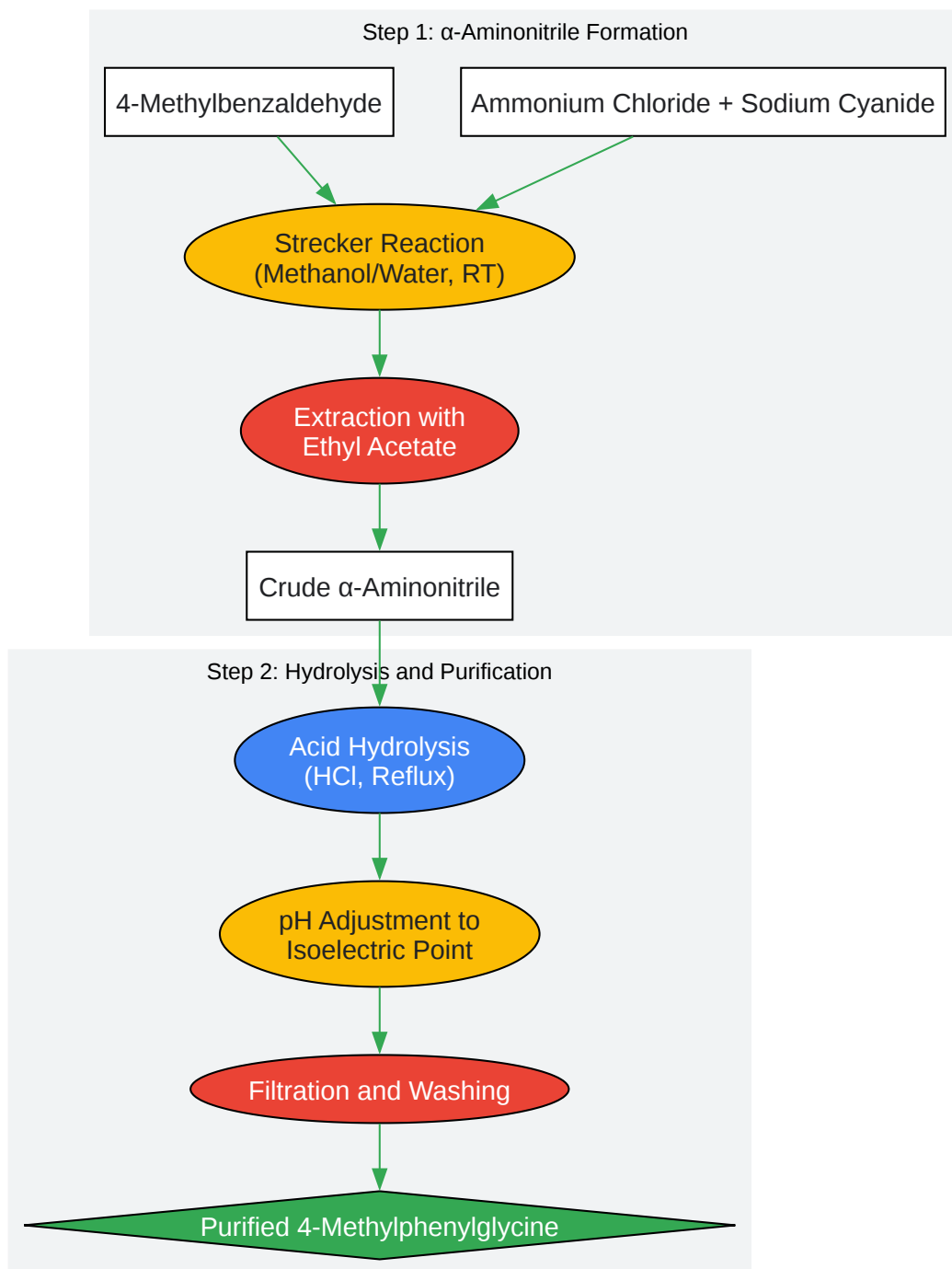
Step 1: Formation of the α -Aminonitrile

- In a well-ventilated fume hood, dissolve 4-methylbenzaldehyde in a suitable solvent such as methanol.
- Add an aqueous solution of ammonium chloride, followed by an aqueous solution of sodium cyanide. The reaction is typically stirred at room temperature.
- The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is worked up by extraction with an organic solvent (e.g., ethyl acetate) to isolate the crude α -aminonitrile.

Step 2: Hydrolysis to 4-Methylphenylglycine

- The crude α -aminonitrile is subjected to hydrolysis under acidic or basic conditions. Acid hydrolysis with a strong acid like hydrochloric acid is common.
- The mixture is heated to reflux for several hours until the hydrolysis is complete (monitored by TLC or HPLC).
- After cooling, the pH of the solution is adjusted to the isoelectric point of 4-Methylphenylglycine to precipitate the product.
- The solid product is collected by filtration, washed with cold water, and then with a water-miscible organic solvent (e.g., ethanol).
- The final product can be purified by recrystallization.

Experimental Workflow: Synthesis of 4-Methylphenylglycine

[Click to download full resolution via product page](#)

A plausible workflow for the synthesis of 4-Methylphenylglycine.

Analytical Methodologies

The characterization and purity assessment of 4-Methylphenylglycine would involve standard analytical techniques used for amino acid derivatives.

High-Performance Liquid Chromatography (HPLC)

HPLC is a primary tool for assessing the purity of amino acids. Due to the lack of a strong chromophore in many amino acids, derivatization is often employed.^[5]

- **Pre-column Derivatization:** Reagents such as o-phthalaldehyde (OPA), phenyl isothiocyanate (PITC), or 9-fluorenylmethyl chloroformate (FMOC-Cl) can be used to introduce a UV-active or fluorescent tag to the amino group of 4-Methylphenylglycine.^{[6][7]}
- **Separation:** Reversed-phase HPLC is then used to separate the derivatized amino acid from any impurities.
- **Detection:** UV or fluorescence detectors are used for quantification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for structural elucidation.

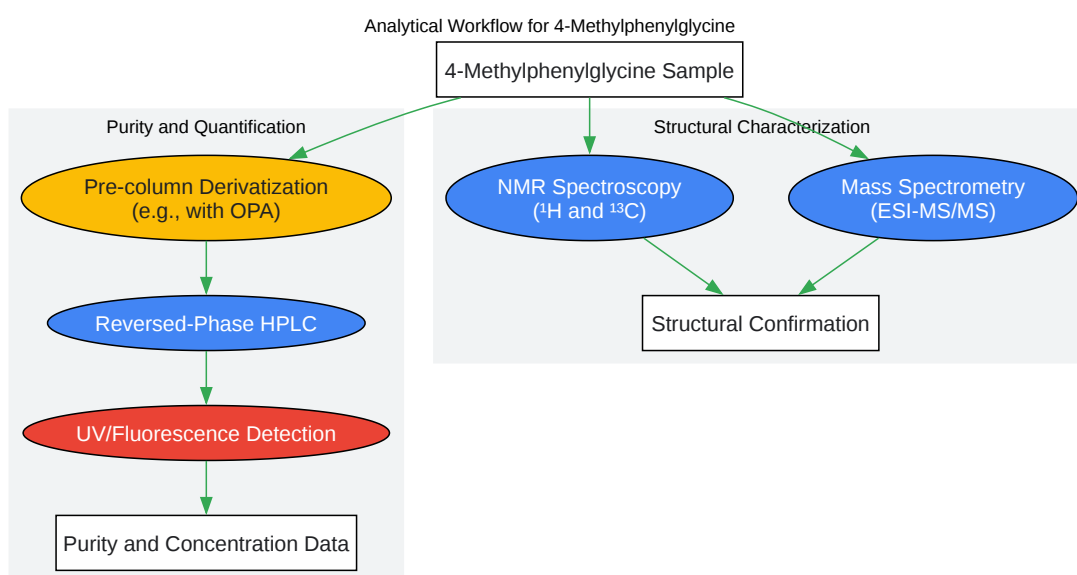
- **¹H NMR:** Would provide information on the number and connectivity of protons. The aromatic protons would show characteristic splitting patterns, and the α -proton would appear as a singlet. The methyl group protons would also be a distinct singlet.
- **¹³C NMR:** Would confirm the number of unique carbon atoms in the molecule.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and can provide structural information through fragmentation patterns.^{[8][9]}

- **Electrospray Ionization (ESI):** This is a soft ionization technique suitable for amino acids, which would show the protonated molecular ion $[M+H]^+$.

- Tandem MS (MS/MS): Can be used to fragment the molecular ion and provide further structural confirmation.



[Click to download full resolution via product page](#)

A typical analytical workflow for 4-Methylphenylglycine.

Biological Activity and Signaling Pathways

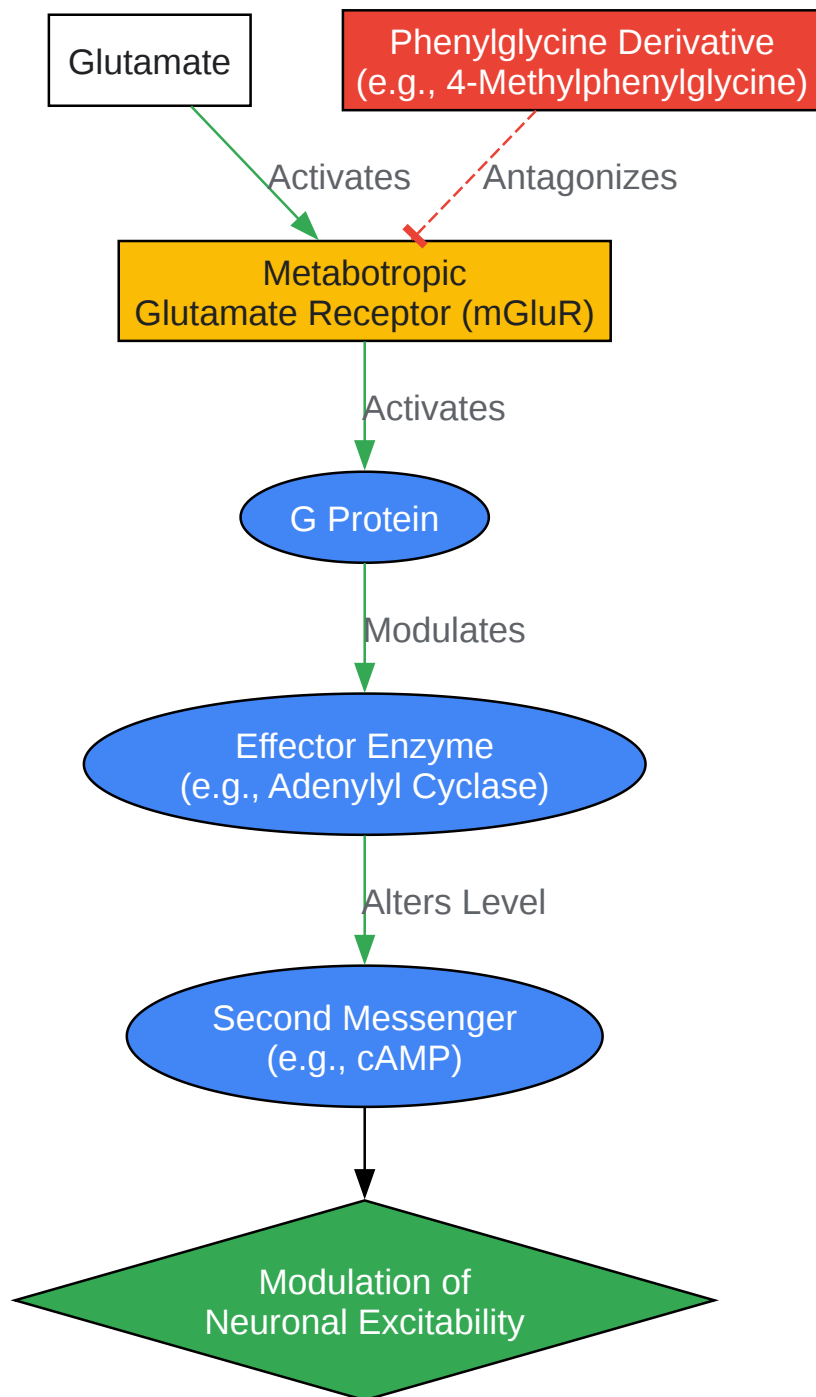
While the specific biological activity of 4-Methylphenylglycine has not been extensively reported, the broader class of phenylglycine derivatives are well-known as competitive

antagonists of metabotropic glutamate receptors (mGluRs).^{[10][11]} These G protein-coupled receptors are crucial in modulating synaptic plasticity and neuronal excitability.

Derivatives of phenylglycine have been instrumental in elucidating the physiological roles of different mGluR subtypes.^[6] They have been shown to antagonize the effects of glutamate, the principal excitatory neurotransmitter in the brain.^[10] The binding of these antagonists to mGluRs can inhibit downstream signaling cascades, such as the inhibition of adenylyl cyclase or the blockade of phosphoinositide hydrolysis.^[11]

Given this context, it is plausible that 4-Methylphenylglycine could exhibit activity at mGluRs. The methyl group at the 4-position of the phenyl ring would influence its potency and selectivity for different mGluR subtypes. Further research is required to determine its specific biological targets and pharmacological profile.

Potential Signaling Pathway Modulation by Phenylglycine Derivatives

[Click to download full resolution via product page](#)

General antagonistic action of phenylglycine derivatives on mGluR signaling.

Conclusion

4-Methylphenylglycine represents a molecule of interest within the broader family of phenylglycine derivatives, which have significant pharmacological relevance. Although specific experimental data for this compound is sparse, this guide provides a framework for its study by presenting estimated physicochemical properties, outlining established synthetic and analytical methodologies, and discussing its potential biological role based on the activities of its structural analogs. This information is intended to support further research and development efforts involving 4-Methylphenylglycine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phenylglycine - Wikipedia [en.wikipedia.org]
- 2. (S)-4-Fluorophenylglycine | 19883-57-9 [chemicalbook.com]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. tandfonline.com [tandfonline.com]
- 5. myfoodresearch.com [myfoodresearch.com]
- 6. jneurosci.org [jneurosci.org]
- 7. Amino Acid Pre-column Derivatization HPLC Analysis Methods - Creative Proteomics [creative-proteomics.com]
- 8. The mass spectra of amino-acid and peptide derivatives - Quarterly Reviews, Chemical Society (RSC Publishing) [pubs.rsc.org]
- 9. Amino Acid Analysis Using Mass Spectrometry: Key Techniques & Uses - Creative Proteomics [creative-proteomics.com]
- 10. Phenylglycine derivatives as antagonists of metabotropic glutamate receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Novel potent selective phenylglycine antagonists of metabotropic glutamate receptors - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [A Technical Guide to 4-Methylphenylglycine: Properties, Synthesis, and Biological Context]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078038#physicochemical-properties-of-4-methylphenylglycine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com